

4-Nitro-o-phenylenediamine (CAS 99-56-9): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitro-o-phenylenediamine

Cat. No.: B140028

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nitro-o-phenylenediamine (4-NOPD), with the CAS number 99-56-9, is an aromatic amine of significant interest in various scientific and industrial fields. It is characterized by a phenylenediamine core substituted with a nitro group. This compound serves as a crucial intermediate in the synthesis of azo dyes and pigments, and finds applications in the cosmetics industry as a hair dye constituent.^{[1][2]} In the realm of biomedical research, **4-Nitro-o-phenylenediamine** is recognized as a direct-acting mutagen, making it a subject of toxicological studies and a tool for investigating mechanisms of mutagenesis. Its ability to act as a derivatizing agent for carbonyl compounds also renders it useful in analytical chemistry.^[1] This technical guide provides an in-depth overview of the physicochemical properties, synthesis and purification protocols, toxicological profile, and analytical applications of **4-Nitro-o-phenylenediamine**.

Physicochemical Properties

4-Nitro-o-phenylenediamine typically appears as a dark red to orange or reddish-brown crystalline powder or needles.^{[1][3]} It is sparingly soluble in water but demonstrates solubility in organic solvents such as ethanol and acetone, as well as in acidic solutions.^{[4][5]}

Table 1: Physicochemical Properties of **4-Nitro-o-phenylenediamine**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₇ N ₃ O ₂	[3]
Molecular Weight	153.14 g/mol	[3]
Melting Point	199-201 °C	[6]
Boiling Point	276.04 °C (estimate)	[6]
Density	1.3682 g/cm ³ (estimate)	[6]
Vapor Pressure	0.000109 mmHg	[7]
Water Solubility	1.2 g/L (at 20 °C)	[6]
LogP (Octanol-Water Partition Coefficient)	0.88	[7]

Experimental Protocols

Synthesis of 4-Nitro-o-phenylenediamine

A common and reliable method for the synthesis of **4-Nitro-o-phenylenediamine** involves the partial reduction of 2,4-dinitroaniline. The following protocol is adapted from *Organic Syntheses*.[8]

Materials:

- 2,4-dinitroaniline
- Ammonium sulfide solution
- Ethanol
- Hydrogen sulfide gas
- Hydrochloric acid
- Ammonia solution

- Norit (activated carbon)

Procedure:

- In a 5-liter three-necked flask equipped with a mechanical stirrer and a gas inlet tube, suspend 2,4-dinitroaniline in a solution of ammonium sulfide in ethanol.
- Heat the mixture to 45°C.
- While maintaining the temperature between 45°C and 55°C, pass a stream of hydrogen sulfide gas through the stirred reaction mixture. The yellow suspension will gradually dissolve, forming an intensely red-colored solution.
- The reaction is complete when all the yellow particles of 2,4-dinitroaniline have disappeared, which typically takes 30-60 minutes.
- Allow the reaction mixture to stand in an ice bath for 16-18 hours to facilitate the crystallization of the product as small, deep red crystals.
- Filter the crystals by suction, wash with cold water, and suck them dry on the funnel.

Purification by Recrystallization

The crude **4-Nitro-o-phenylenediamine** can be purified by recrystallization to obtain a product with higher purity.[\[8\]](#)[\[9\]](#)

Materials:

- Crude **4-Nitro-o-phenylenediamine**
- Water
- Concentrated hydrochloric acid
- Concentrated ammonia solution
- Norit (activated carbon)

Procedure:

- Dissolve the crude product in a boiling mixture of water and concentrated hydrochloric acid.
- Add a small amount of Norit to the hot solution and filter it through a pre-heated funnel to remove insoluble impurities and the activated carbon.
- Wash the filter bed with a small amount of the hot acidic water solution and combine the washings with the main filtrate.
- While the filtrate is still hot, add concentrated ammonia solution to neutralize the acid and precipitate the purified **4-Nitro-o-phenylenediamine**.
- Allow the solution to cool slowly to room temperature and then in an ice bath to maximize crystal formation.
- Collect the purified crystals by filtration, wash with cold water, and dry them in a vacuum desiccator.

Analytical Method: HPLC Determination of Diacetyl

4-Nitro-o-phenylenediamine can be used as a derivatizing agent for the quantification of diacetyl in various samples, such as beer, using High-Performance Liquid Chromatography (HPLC).[\[10\]](#)

Derivatization Procedure:

- Prepare a stock solution of **4-Nitro-o-phenylenediamine** (1.0 mg/mL) in methanol.[\[11\]](#)
- Prepare a stock solution of 2,3-butanedione (diacetyl) (0.1 mg/mL) in distilled water.[\[11\]](#)
- Mix the sample containing diacetyl with the **4-Nitro-o-phenylenediamine** solution.
- Adjust the pH of the mixture to 3.0 and incubate at 45°C for 20 minutes to allow for the derivatization reaction to complete.[\[10\]](#)
- The resulting derivative, 6-nitro-2,3-dimethylquinoxaline, can then be analyzed by HPLC.

HPLC Conditions:

- Column: Kromasil C18 column[10]
- Mobile Phase: A simple isocratic mobile phase of acetonitrile, water, and phosphoric acid can be used.[11]
- Detection: UV detection at 257 nm[10]

Toxicology and Safety

4-Nitro-o-phenylenediamine is classified as harmful if swallowed and may cause an allergic skin reaction.[12] It is also suspected of causing genetic defects.[7]

Table 2: Toxicological Data for **4-Nitro-o-phenylenediamine**

Parameter	Value	Species	Source(s)
LD50 (Oral)	681 mg/kg	Rat	[4]

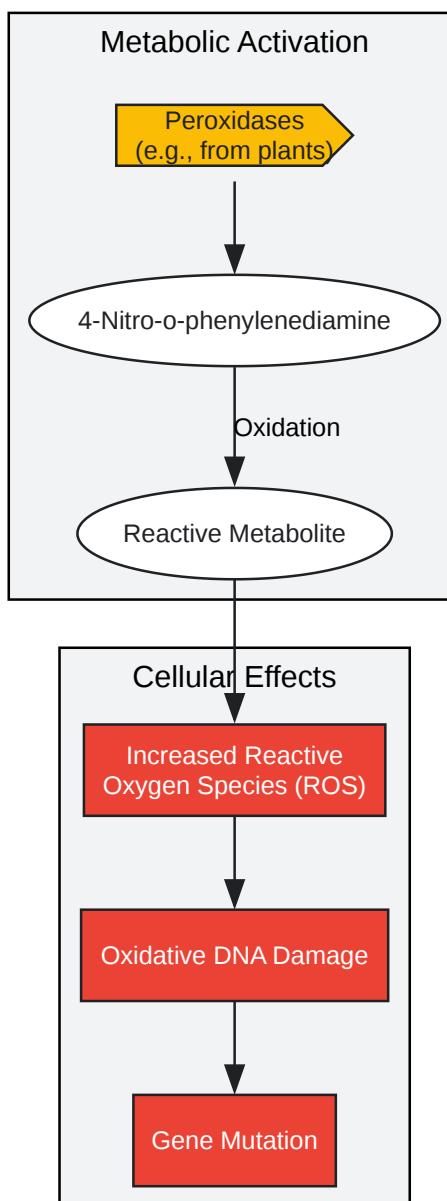
Mutagenicity and Mechanism of Action

4-Nitro-o-phenylenediamine is a direct-acting mutagen, particularly in the *Salmonella typhimurium* strain TA98.[13] Its mutagenicity can be significantly enhanced by metabolic activation, especially by plant-derived S9 fractions.[13][14] This activation is mediated by peroxidases, such as horseradish peroxidase.[13][15]

The proposed mechanism for its genotoxicity involves the induction of oxidative stress and DNA damage.[16] Studies have shown that exposure to **4-Nitro-o-phenylenediamine** can lead to an increase in intracellular reactive oxygen species (ROS) and oxidative DNA damage.[16]

Below is a diagram illustrating the proposed metabolic activation pathway of **4-Nitro-o-phenylenediamine** and its subsequent effects.

Metabolic Activation and Mutagenic Action of 4-Nitro-o-phenylenediamine

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Caption: Proposed metabolic activation of **4-Nitro-o-phenylenediamine**.

Safety and Handling

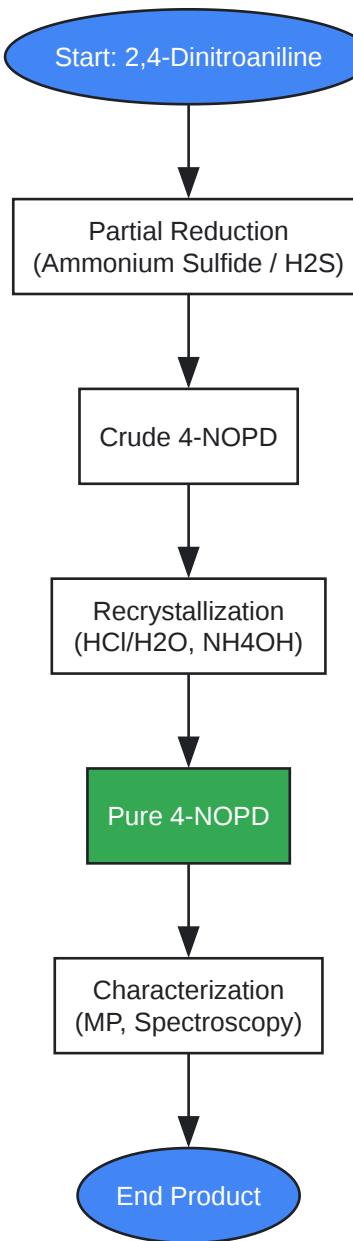
Due to its hazardous nature, strict safety precautions should be followed when handling **4-Nitro-o-phenylenediamine**.

- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#) An eyewash station and safety shower should be readily accessible.[\[7\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.
 - Skin Protection: Wear chemical-resistant gloves and a lab coat. An impervious apron is recommended for additional protection.[\[7\]](#)
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- Handling: Avoid contact with skin and eyes.[\[17\]](#) Avoid the formation of dust and aerosols.[\[17\]](#) Do not eat, drink, or smoke when using this product.[\[12\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and strong reducing agents.[\[1\]](#) Keep the container tightly closed.

Experimental Workflows

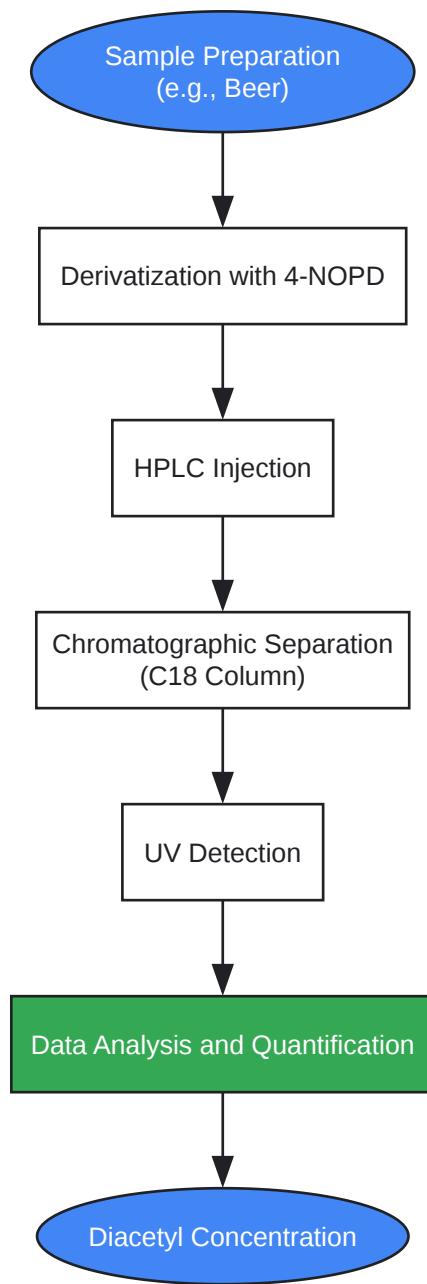
The following diagrams illustrate typical experimental workflows involving **4-Nitro-o-phenylenediamine**.

Workflow for Synthesis and Purification of 4-Nitro-o-phenylenediamine

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Caption: Synthesis and purification workflow for **4-Nitro-o-phenylenediamine**.

Workflow for HPLC Analysis of Diacetyl using 4-NOPD

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Caption: Analytical workflow for diacetyl quantification using 4-NOPD.

Conclusion

4-Nitro-o-phenylenediamine is a compound with diverse applications, ranging from industrial dye synthesis to fundamental toxicological research. Its well-characterized physicochemical properties and established synthetic and analytical methods make it a valuable tool for scientists and researchers. However, its hazardous nature, particularly its mutagenicity and potential for skin sensitization, necessitates careful handling and adherence to strict safety protocols. A thorough understanding of its properties and associated risks is crucial for its safe and effective use in any research or development setting.

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- To cite this document: BenchChem. [4-Nitro-o-phenylenediamine (CAS 99-56-9): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b140028#4-nitro-o-phenylenediamine-cas-number-99-56-9-properties>]

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